

# SP4206 dose-response curve optimization

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## Compound of Interest

Compound Name: SP4206

Cat. No.: B1681971

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## SP4206 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on optimizing dose-response curve experiments for **SP4206**.

## General Information

What is **SP4206**?

**SP4206** is a small molecule, protein-protein interaction inhibitor.<sup>[1]</sup> It is designed to block the action of Interleukin-2 (IL-2), a key cytokine signaling molecule in the immune system.<sup>[1][2]</sup> **SP4206** accomplishes this by binding with high affinity to IL-2, thereby preventing IL-2 from binding to its receptor, IL-2R $\alpha$ .<sup>[1][2][3]</sup> This inhibitory action has been researched for potential therapeutic applications in autoimmune diseases like atopic asthma, which are associated with elevated IL-2 levels.<sup>[1]</sup>

### Mechanism of Action

**SP4206** functions as a competitive inhibitor of the IL-2/IL-2R $\alpha$  interaction.<sup>[2][3]</sup> It binds to IL-2 at virtually the same critical "hot-spot" residues that the IL-2R $\alpha$  receptor uses.<sup>[2][4]</sup> Although it mimics the receptor's binding site, **SP4206** is significantly smaller and binds with approximately twice the ligand efficiency by accessing grooves and cavities that the larger receptor cannot.<sup>[4]</sup>

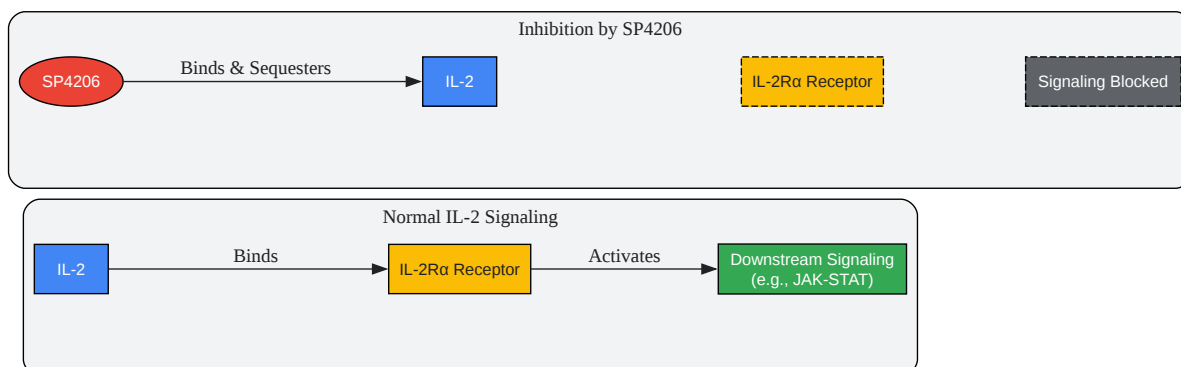
## Key Binding Affinity and Potency Data

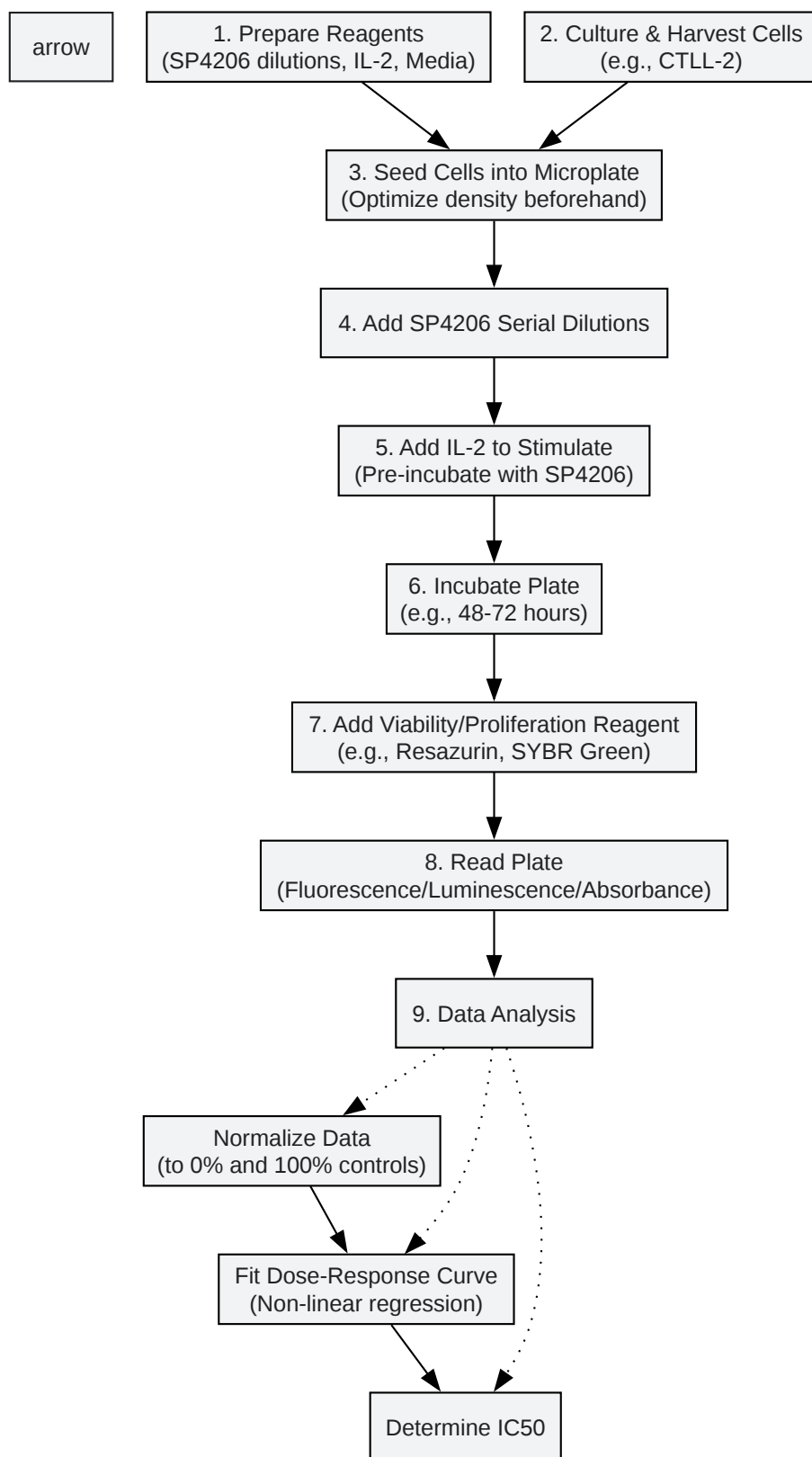
The following table summarizes the known binding affinities and potency values for **SP4206**.

Parameter	Target	Value	Notes
Kd	IL-2	~70 nM	Dissociation constant for SP4206 binding to IL-2. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Kd	IL-2R $\alpha$	~10 nM	Dissociation constant for the natural receptor binding to IL-2. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
EC50	WT IL-2	68.8 nM	Potency against wild-type Interleukin-2. <a href="#">[3]</a>
EC50	IL-2 variant (V69A)	10.4 nM	Potency against a specific IL-2 variant. <a href="#">[3]</a>

## Diagram: SP4206 Mechanism of Action

The diagram below illustrates how **SP4206** inhibits the IL-2 signaling pathway.





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## References

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